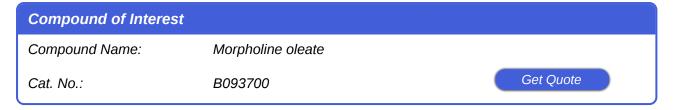


Synthesis and Characterization of Morpholine Oleate: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis and characterization of **morpholine oleate**, a versatile oleochemical with applications in various scientific and industrial fields, including as a corrosion inhibitor and surfactant. This document details a standard laboratory synthesis protocol, purification techniques, and comprehensive characterization methods.

Synthesis of Morpholine Oleate

Morpholine oleate is synthesized via an acid-base neutralization reaction between morpholine and oleic acid. The reaction involves the protonation of the nitrogen atom in the morpholine ring by the carboxylic acid group of oleic acid, forming an ammonium carboxylate salt.

Experimental Protocol: Laboratory Scale

This protocol describes the synthesis of **morpholine oleate** on a laboratory scale.

Materials:

- Oleic Acid (C₁₈H₃₄O₂, M.W. 282.47 g/mol)
- Morpholine (C₄H₉NO, M.W. 87.12 g/mol)
- Anhydrous Toluene



- Round-bottom flask with reflux condenser
- Heating mantle
- · Magnetic stirrer
- Rotary evaporator

Procedure:

- In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve oleic acid (e.g., 28.25 g, 0.1 mol) in 100 mL of anhydrous toluene.
- While stirring, slowly add an equimolar amount of morpholine (e.g., 8.71 g, 0.1 mol) to the solution. The reaction is exothermic.
- Heat the reaction mixture to 110°C and maintain a gentle reflux for 4-6 hours to ensure the reaction goes to completion.[1]
- After the reaction period, allow the mixture to cool to room temperature.
- Remove the toluene solvent using a rotary evaporator under reduced pressure.
- The resulting crude **morpholine oleate** can be further purified.

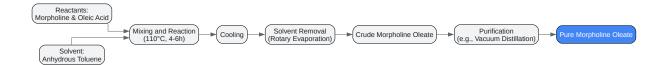
Purification

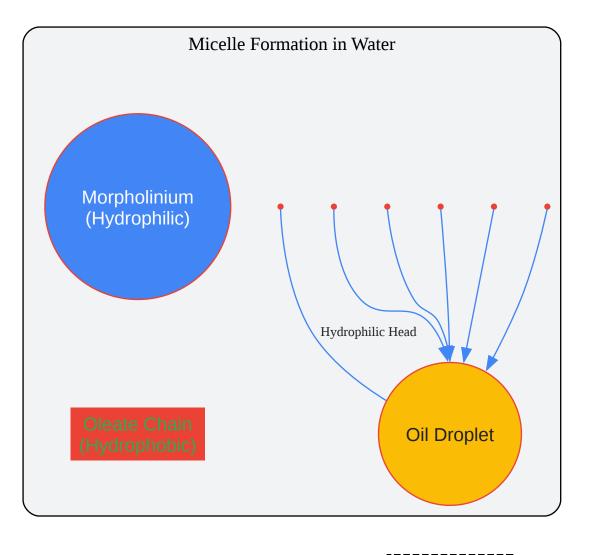
To achieve high purity, the crude **morpholine oleate** can be purified using one of the following methods:

- Vacuum Distillation: This method is effective for removing any remaining volatile impurities.
- Vacuum Drying: To remove residual water and solvent, the product can be dried under vacuum.[1]
- Liquid-Liquid Extraction: This technique can separate the product from unreacted starting materials using a system of immiscible solvents.[1]



Synthesis Workflow





Water Phase

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References

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